

# Application Note: Quantitative Analysis of Pinostilbene in Plasma using LC-MS/MS

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## Compound of Interest

Compound Name: Pinostilbene

Cat. No.: B020863

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## Abstract

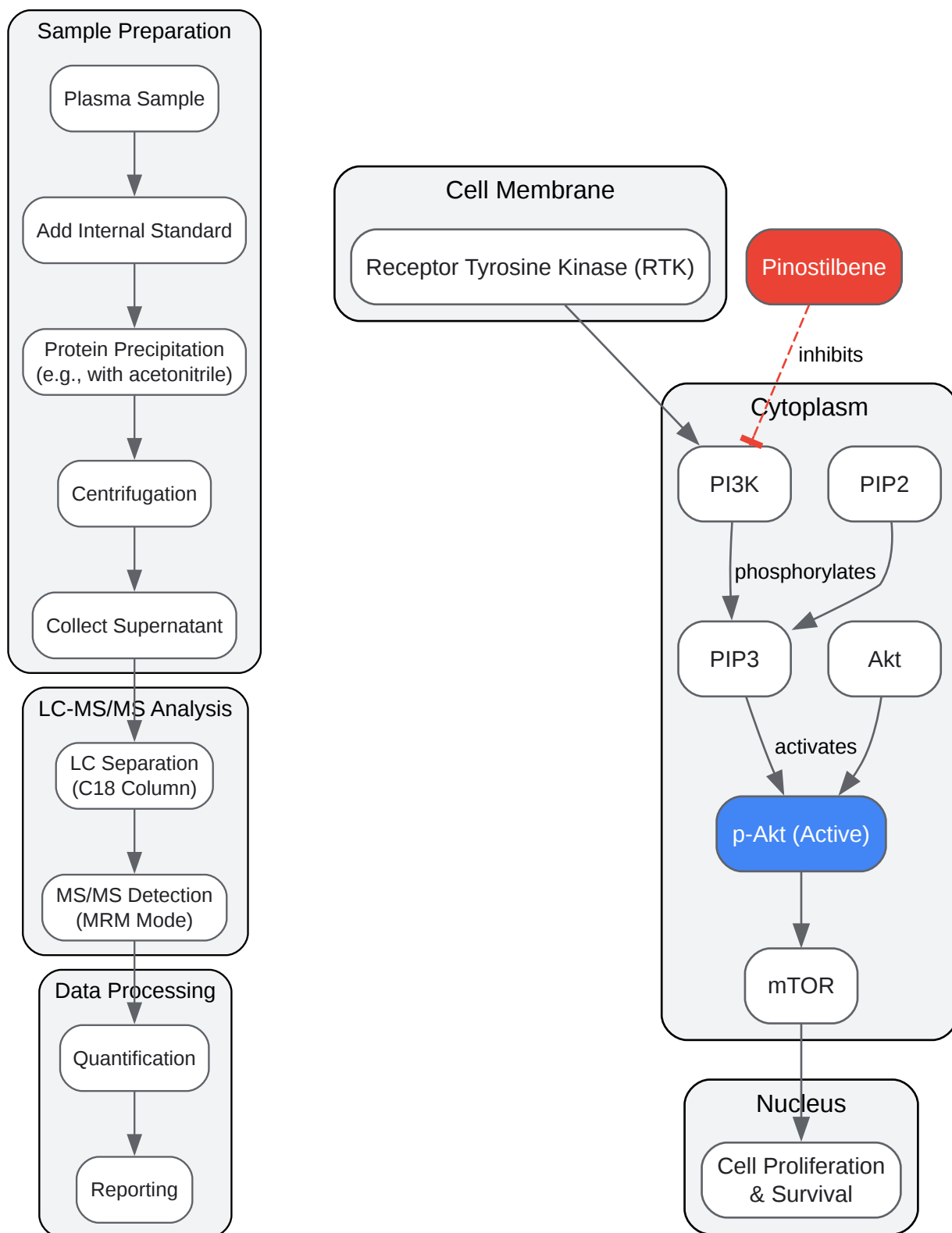
This application note describes a sensitive and robust liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantitative analysis of **pinostilbene** in plasma. The protocol details a straightforward protein precipitation procedure for sample preparation, followed by rapid chromatographic separation and detection using tandem mass spectrometry. This method is suitable for pharmacokinetic studies and other research applications requiring accurate measurement of **pinostilbene** concentrations in a biological matrix.

## Introduction

**Pinostilbene**, a methoxylated analog of resveratrol, is a naturally occurring stilbenoid with various reported pharmacological activities, including anti-inflammatory, antioxidant, and anticancer properties.<sup>[1][2][3]</sup> To facilitate further investigation into its therapeutic potential and pharmacokinetic profile, a reliable analytical method for its quantification in biological fluids is essential. This LC-MS/MS method provides the necessary sensitivity and selectivity for the determination of **pinostilbene** in plasma samples.

## Experimental Workflow

The following diagram illustrates the overall workflow for the analysis of **pinostilbene** in plasma.



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## References

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- 3. Pinostilbene as a Potential Cytotoxic Agent in Cancer Cell Lines: Improvement of Solubility and Stability by Cyclodextrin Encapsulation [mdpi.com]
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